

NOPO SWCNTs in materials science research

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Compound of Interest

Compound Name: NOPO

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An In-depth Technical Guide to **NOPO**® SWCNTs in Materials Science Research

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of single-walled carbon nanotubes (SWCNTs) produced by **NoPo** Nanotechnologies, focusing on their synthesis, properties, and applications in materials science and drug development.

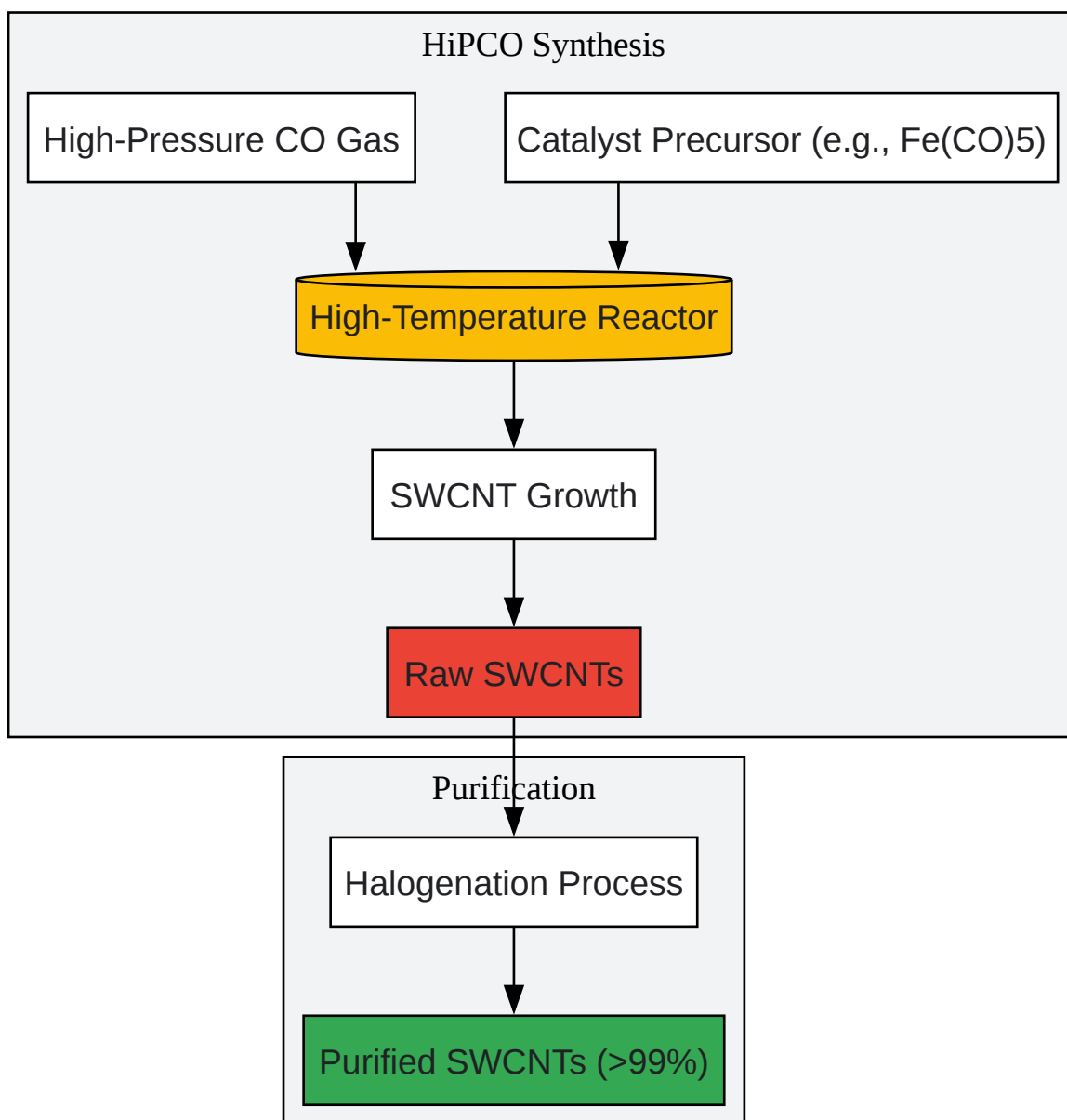
Introduction to NOPO® SWCNTs

NoPo Nanotechnologies specializes in the production of high-purity, small-diameter single-walled carbon nanotubes using a proprietary High-Pressure Carbon Monoxide (HiPCO®) process. This method facilitates the synthesis of SWCNTs with a narrow diameter distribution and a high degree of structural integrity, making them suitable for a wide range of advanced applications.

Synthesis of NOPO® SWCNTs

The synthesis of **NOPO**® SWCNTs is based on the HiPCO® process, which involves the catalytic decomposition of carbon monoxide at high pressure and temperature. A key reaction in this process is the Reverse Boudouard reaction, where carbon monoxide disproportionates into carbon nanotubes and carbon dioxide in the presence of a metal catalyst.^[1]

A general workflow for the synthesis and purification of **NOPO**® SWCNTs is outlined below.



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Figure 1: General workflow for the synthesis and purification of **NOPO®** SWCNTs.

Properties of **NOPO®** SWCNTs

NOPO® SWCNTs exhibit exceptional mechanical, electrical, and thermal properties, making them a valuable material for numerous applications. A summary of these properties is presented in the tables below.

Physical and Structural Properties

Property	Value	Source
Diameter	0.8 - 1.2 nm	[2]
Length	700 - 1200 nm	[3]
Wall Thickness	1 atom	[3]
Carbon Purity (Raw)	~85%	[4]
Carbon Purity (Purified)	>99%	[5]
G/D Ratio	24 - 40	[3][4]
Specific Surface Area	>1300 m ² /g	[3]

Mechanical, Electrical, and Thermal Properties

Property	Value	Source
Tensile Strength	50 - 100 GPa	[3]
Young's Modulus	~1 TPa	[6]
Electrical Conductivity	Up to 1000x greater than copper	[3]
Thermal Conductivity	>3000 W/m·K (for individual SWCNTs)	[7]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **NOPO®** SWCNTs.

Covalent Functionalization with Carboxylic Acid Groups

This protocol describes the acid treatment of SWCNTs to introduce carboxylic acid groups, a common step for further functionalization, for example, in drug delivery applications.[8][9]

Materials:

- **NOPO®** SWCNTs
- Concentrated Sulfuric Acid (H_2SO_4 , 95-98%)
- Concentrated Nitric Acid (HNO_3 , 70%)
- Deionized Water
- Thionyl Chloride (SOCl_2) (optional, for conversion to acyl chlorides)
- Anhydrous Dimethylformamide (DMF) (optional)

Procedure:

- Add 10 mg of **NOPO®** SWCNTs to a round-bottom flask.
- Prepare a 3:1 (v/v) mixture of concentrated H_2SO_4 and HNO_3 .
- Carefully add 30 mL of the acid mixture to the flask containing the SWCNTs.
- Sonicate the mixture for 1 hour to ensure good dispersion.
- Reflux the mixture at 120°C for 2 hours with constant stirring.[8]
- Allow the mixture to cool to room temperature and dilute with 250 mL of deionized water.
- Separate the functionalized SWCNTs by centrifugation at $2400 \times g$ for 30 minutes.[8]
- Wash the SWCNTs repeatedly with deionized water until the pH of the supernatant is between 5 and 6.
- Dry the carboxylated SWCNTs (SWCNT-COOH) in a vacuum oven.
- (Optional) To convert the carboxylic acid groups to more reactive acyl chlorides, resuspend the SWCNT-COOH in anhydrous DMF, add thionyl chloride, and stir under an inert atmosphere.

Non-Covalent Functionalization with Surfactants

This protocol outlines a general procedure for dispersing SWCNTs in an aqueous solution using a surfactant, which is a common method for preparing SWCNTs for biological applications.^[1]^[10]

Materials:

- **NOPO®** SWCNTs
- Surfactant (e.g., Sodium Dodecyl Sulfate (SDS), Phospholipid-polyethylene glycol (PL-PEG))
- Deionized Water

Procedure:

- Prepare a surfactant solution in deionized water (e.g., 1% w/v SDS).
- Add **NOPO®** SWCNTs to the surfactant solution at the desired concentration (e.g., 1 mg/mL).
- Sonicate the mixture using a probe sonicator. Use short pulses to avoid overheating and damaging the SWCNTs.
- After sonication, centrifuge the dispersion at high speed to pellet any remaining bundles or impurities.
- Carefully collect the supernatant, which contains the well-dispersed SWCNTs.

Fabrication of SWCNT-Polymer Composites via Solution Casting

This protocol describes a common method for preparing SWCNT-reinforced polymer composites.^[11]^[12]

Materials:

- **NOPO®** SWCNTs
- Polymer (e.g., polycarbonate, polystyrene)

- Solvent (a solvent that dissolves the polymer and disperses the SWCNTs, e.g., chloroform, DMF)

Procedure:

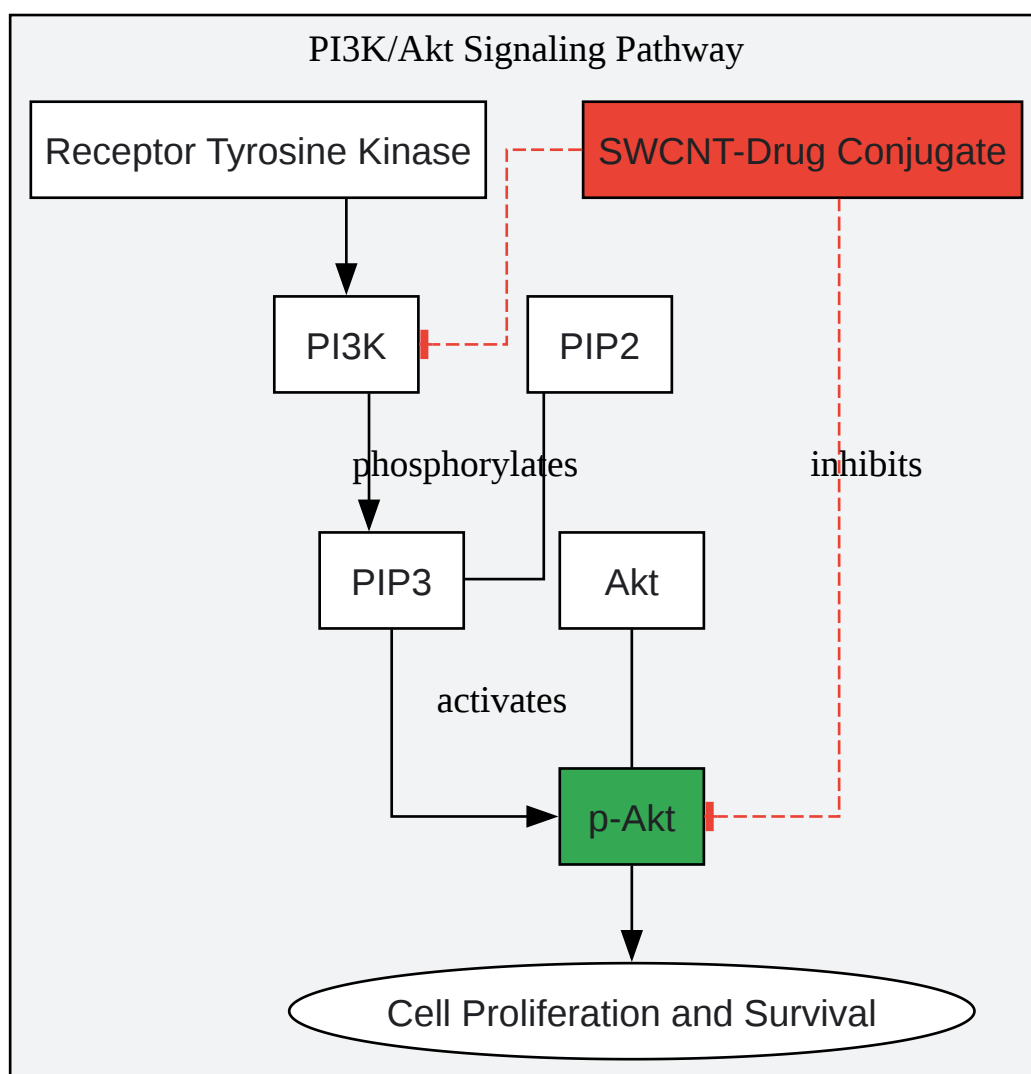
- Disperse a known amount of **NOPO®** SWCNTs in the chosen solvent using sonication until a stable dispersion is achieved.
- In a separate container, dissolve the polymer in the same solvent to create a polymer solution.
- Add the SWCNT dispersion to the polymer solution and stir or sonicate further to ensure a homogeneous mixture.
- Pour the mixture into a petri dish or a mold of the desired shape.
- Allow the solvent to evaporate slowly in a controlled environment (e.g., a fume hood or a vacuum oven at a slightly elevated temperature).
- Once the solvent has completely evaporated, a thin film of the SWCNT-polymer composite will remain.

Applications in Drug Delivery and Signaling Pathways

Functionalized SWCNTs are being extensively researched as carriers for targeted drug delivery in cancer therapy. Their ability to penetrate cell membranes allows for the efficient delivery of therapeutic agents to cancer cells.

Inhibition of the PI3K/Akt Signaling Pathway

SWCNT-based drug delivery systems have been shown to inhibit the PI3K/Akt signaling pathway, which is often overactive in cancer cells, promoting their proliferation and survival.^[13]

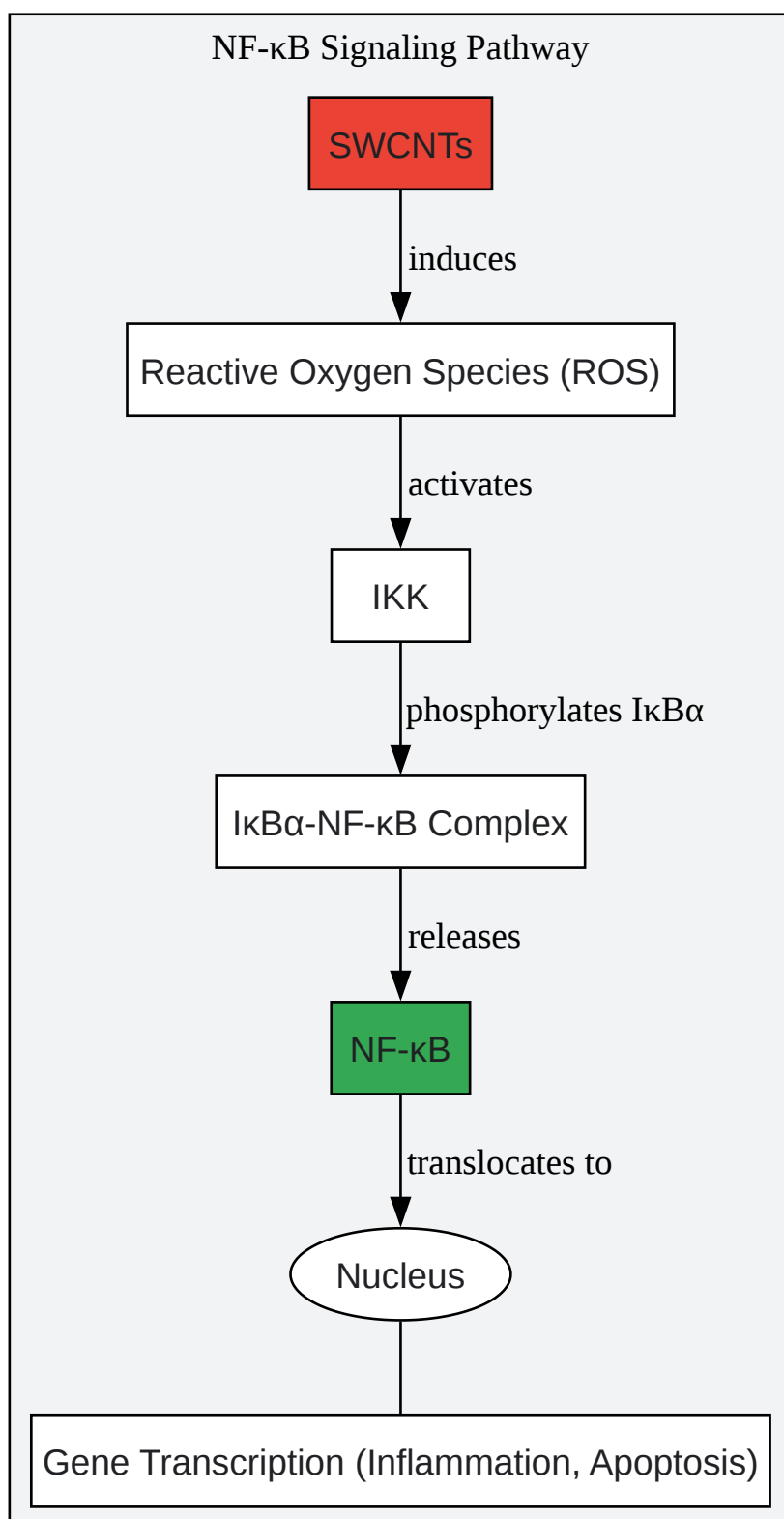


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Figure 2: Inhibition of the PI3K/Akt signaling pathway by SWCNT-drug conjugates.

Activation of the NF- κ B Signaling Pathway

SWCNTs can also induce oxidative stress in cells, leading to the activation of the NF- κ B signaling pathway, which is involved in inflammation and apoptosis.[14]



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Figure 3: Activation of the NF- κ B signaling pathway by SWCNTs.

Safety and Handling

NOPO® SWCNTs are a fine, lightweight powder that can become airborne. It is recommended to handle them in a well-ventilated area, preferably within a fume hood, and to wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and a respirator. In case of a spill, avoid dry sweeping. Instead, wet the area with a suitable solvent (e.g., water for functionalized SWCNTs, ethanol for raw SWCNTs) and wipe with a damp cloth.^[2]

Conclusion

NOPO® SWCNTs, produced via the HiPCO® process, offer a unique combination of properties that make them a highly promising material for a wide range of applications in materials science and drug development. Their high purity, small diameter, and exceptional mechanical and electrical properties, coupled with the ability to be functionalized, open up new avenues for innovation in composites, electronics, and targeted therapies. This guide provides a foundational understanding and practical protocols to aid researchers in harnessing the full potential of these advanced nanomaterials.

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